

Application Notes and Protocols for JC-9 Staining in Fluorescence Microscopy

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Compound of Interest

Compound Name: JC-9

Cat. No.: B12372439

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Introduction

JC-9 is a lipophilic cationic fluorescent dye utilized to measure mitochondrial membrane potential ($\Delta\Psi_m$). In healthy, non-apoptotic cells with a high mitochondrial membrane potential, **JC-9** accumulates in the mitochondria and forms "J-aggregates," which exhibit red to orange fluorescence. In apoptotic or metabolically stressed cells with a low mitochondrial membrane potential, **JC-9** remains in the cytoplasm as monomers and fluoresces green.^[1] The ratio of red to green fluorescence provides a sensitive measure of the mitochondrial membrane potential, allowing for the qualitative and quantitative assessment of mitochondrial health and apoptosis.^{[2][3]}

This document provides a detailed protocol for using **JC-9** to stain both adherent and suspension cells for analysis by fluorescence microscopy.

Principle of JC-9 Staining

The **JC-9** dye is a ratiometric probe that exhibits a potential-dependent shift in its fluorescence emission spectrum.^{[2][3]} In energized mitochondria with a high membrane potential (typically -140 to -180 mV), the dye accumulates and forms J-aggregates, leading to a shift in fluorescence emission from green to orange-red.^{[4][5]} When the mitochondrial membrane potential collapses, as occurs during apoptosis or in response to mitochondrial toxins, the dye

is no longer able to accumulate in the mitochondria and remains in the cytoplasm in its monomeric form, which fluoresces green.[\[1\]](#) This change from red to green fluorescence is indicative of mitochondrial depolarization.

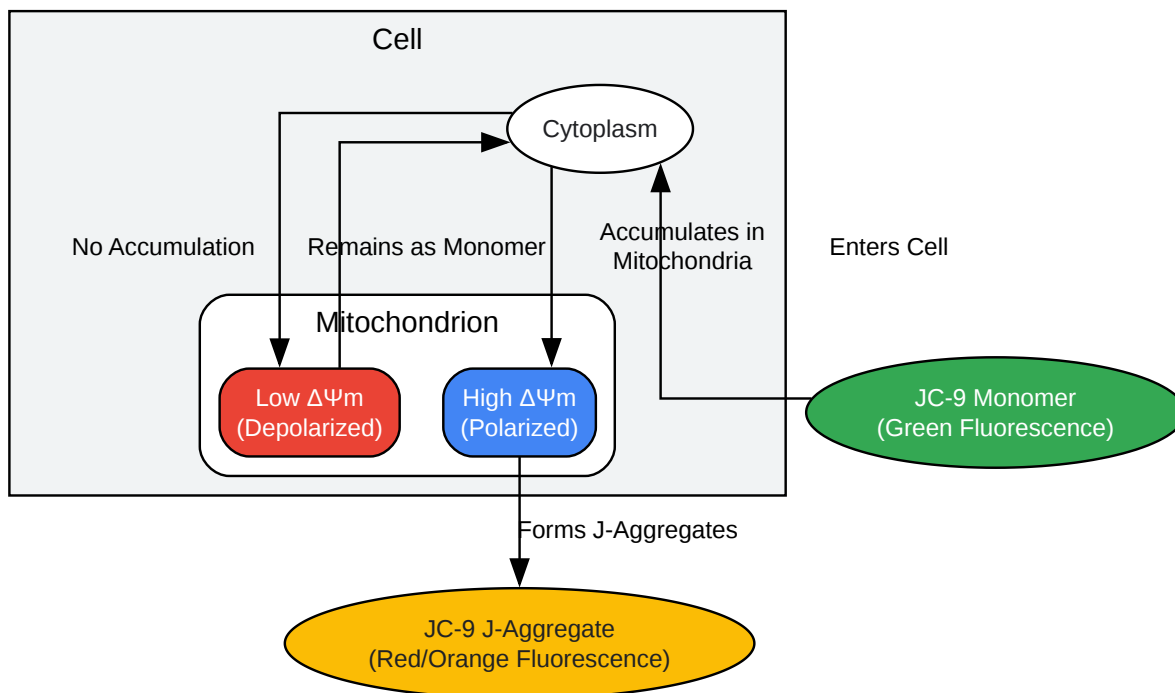
Data Presentation

Quantitative Data Summary

Parameter	JC-9 Monomer	JC-9 J-Aggregate	Notes
Excitation Maximum	~514 nm	~585 nm	Can be excited simultaneously with a 488 nm laser line for confocal microscopy. [2] [6]
Emission Maximum	~529 nm (Green)	~590 nm (Orange-Red)	Detected in FITC and TRITC/PE channels, respectively.
Stock Solution Conc.	1-5 mg/mL in DMSO	1-5 mg/mL in DMSO	Store at -20°C, protected from light. [2]
Working Conc.	1-10 µg/mL	1-10 µg/mL	Optimal concentration should be determined for each cell type.
Incubation Time	15-30 minutes	15-30 minutes	At 37°C. [7]

Signaling Pathway and Experimental Workflow

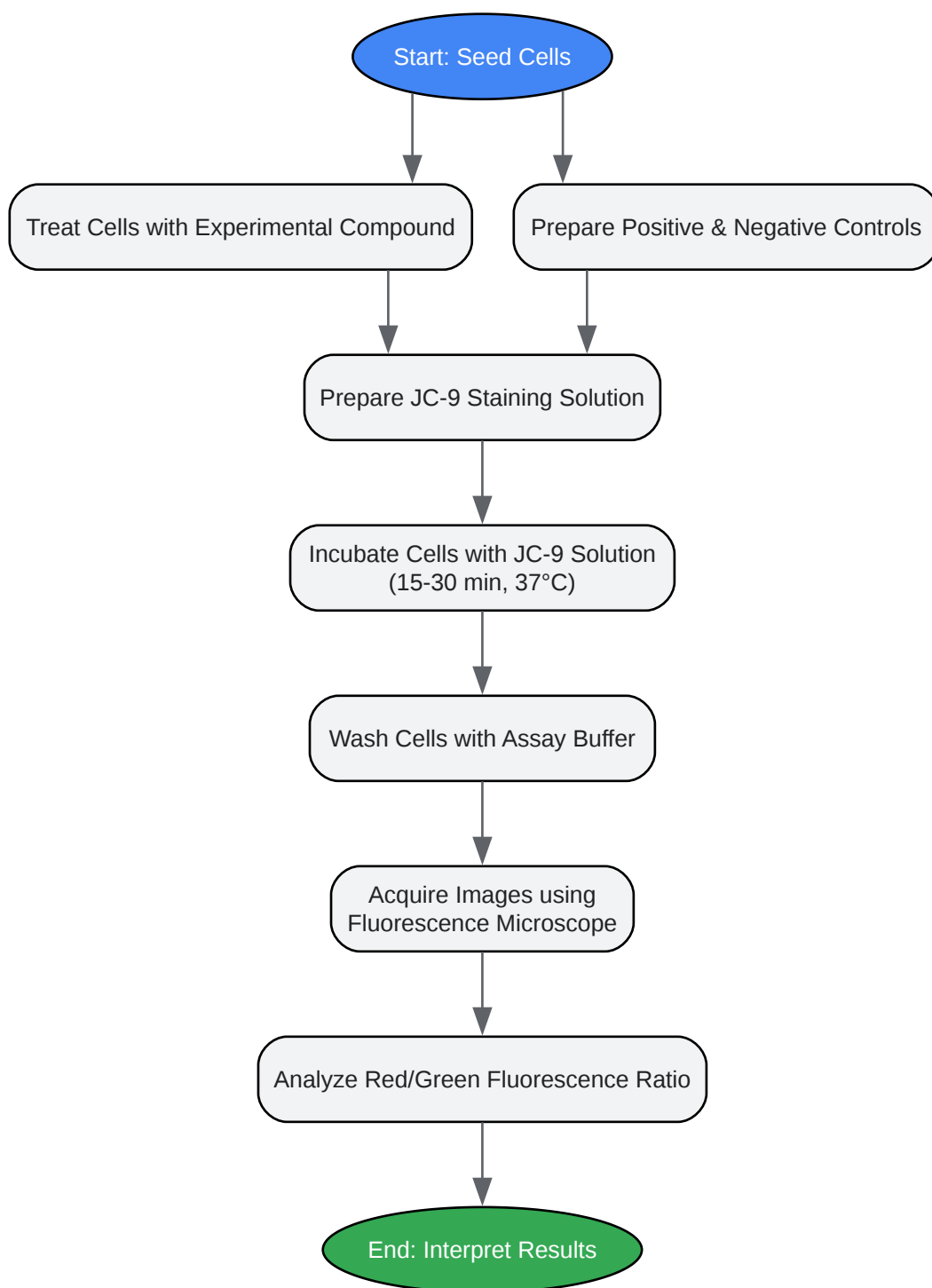
JC-9 Mechanism of Action



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Caption: **JC-9** dye mechanism in healthy vs. unhealthy mitochondria.

Experimental Workflow



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